

Technical Guide: Melting Point Determination of 1-[(Benzyl)carbonyl]piperidine-4-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid

Cat. No.: B084779

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This guide provides a comprehensive overview of the physical properties and a detailed experimental protocol for the melting point determination of **1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid** (CAS No. 10314-98-4). This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Compound Properties

1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid is a white, crystalline powder or solid.
[1][2][3] It serves as a crucial intermediate in various organic syntheses.[4] Accurate determination of its melting point is a fundamental method for verifying its identity and assessing its purity. An impure sample will typically exhibit a depressed and broader melting point range.[5]

Data Presentation: Physical and Chemical Properties

The quantitative data for **1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid** are summarized below. Note the variation in reported melting points, which may be attributable to different experimental conditions or sample purities.

Property	Value	Source(s)
CAS Number	10314-98-4	[1]
Molecular Formula	C ₁₄ H ₁₇ NO ₄	[1] [2]
Molecular Weight	263.29 g/mol	[1] [2]
Appearance	White to almost white powder/solid	[1] [2] [3]
Melting Point	78 °C	[1] [2] [3]
86-88 °C	[6]	
Boiling Point	443.9 ± 45.0 °C (Predicted)	[1] [2] [3]
Density	1.265 ± 0.06 g/cm ³ (Predicted)	[1] [2] [3]
Solubility	Soluble in Methanol; also soluble in DMF and Dichloromethane	[1] [3] [4]

Experimental Protocol: Melting Point Determination

The following protocol outlines the capillary method for determining the melting point range of **1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid** using a standard melting point apparatus (e.g., Mel-Temp or similar).

Materials and Equipment:

- Sample of **1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid**
- Melting point apparatus
- Capillary tubes (sealed at one end)
- Mortar and pestle or spatula
- Thermometer (calibrated)

- Safety goggles

Procedure:

- Sample Preparation:

- Place a small amount of the crystalline **1-[(BenzylOxy)carbonyl]piperidine-4-carboxylic acid** on a clean, dry surface like a watch glass.
 - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle or the flat side of a spatula.[\[7\]](#) This ensures uniform packing and heat transfer.

- Capillary Tube Packing:

- Press the open end of a capillary tube into the powdered sample. A small amount of the compound will be forced into the tube.
 - Tap the sealed end of the capillary tube gently on a hard surface to pack the powder down.
 - Repeat until the sample fills the tube to a height of 1-2 mm.[\[7\]](#)[\[8\]](#) An excessive amount of sample can lead to an inaccurate, broad melting range.[\[8\]](#)

- Apparatus Setup:

- Insert the packed capillary tube into the designated slot in the heating block of the melting point apparatus.
 - Ensure the thermometer is correctly positioned so that its bulb is aligned with the portion of the capillary tube containing the sample.[\[8\]](#)

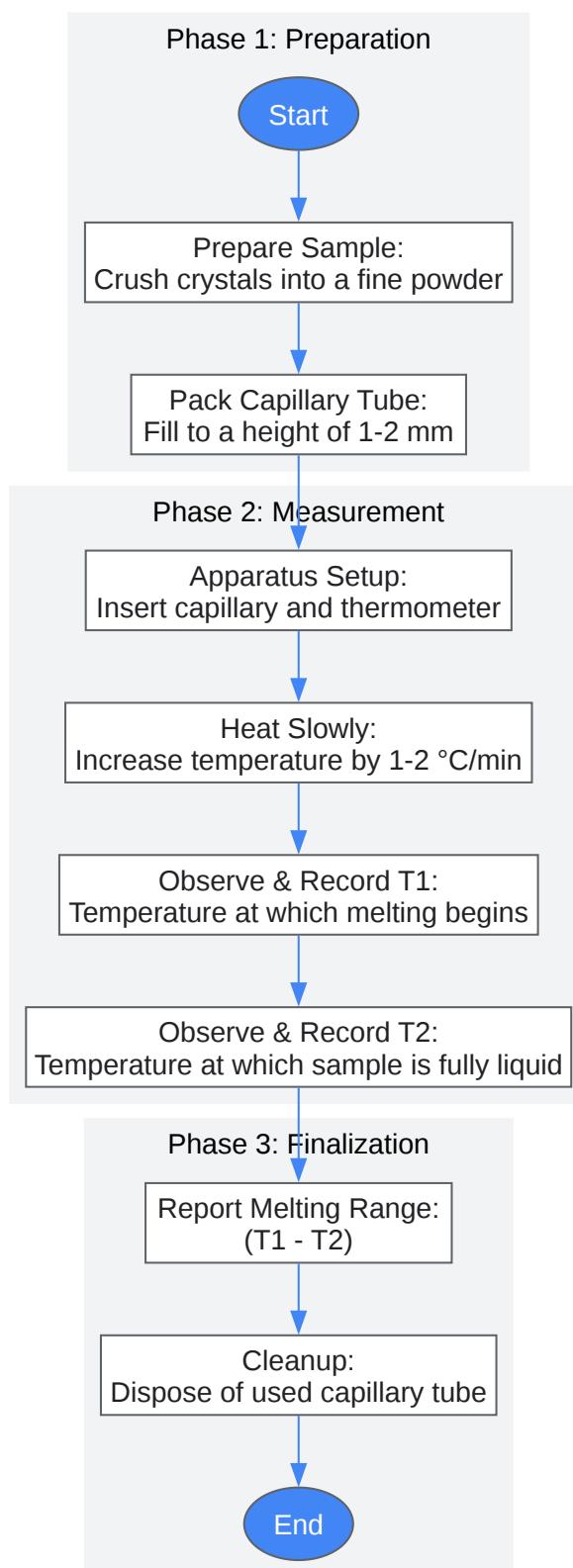
- Melting Point Measurement:

- Rapid Determination (Optional): If the approximate melting point is unknown, perform a quick determination by heating the sample at a rapid rate (e.g., 10-20 °C per minute).[\[5\]](#) This provides an estimated range. Allow the apparatus to cool significantly before proceeding.

- Accurate Determination: Set the apparatus to a temperature approximately 15-20 °C below the expected or rapidly determined melting point.
- Heat the sample at a slow, controlled rate, approximately 1-2 °C per minute, as it approaches the melting point.^[5] A slow heating rate is critical for an accurate measurement.^[8]
- Record the Melting Range:
 - Note the temperature (T_1) at which the first drop of liquid appears.^[7]
 - Note the temperature (T_2) at which the entire sample has completely melted into a clear liquid.^[7]
 - The melting point is recorded as the range from T_1 to T_2 .
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Dispose of the used capillary tube in a designated glass waste container. Never reuse a capillary tube with a melted sample.^[8]
 - For consistency, it is good practice to perform at least two careful measurements and report the average range.

Visualization of Experimental Workflow

The logical flow of the melting point determination protocol is illustrated below.

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Caption: Workflow for Melting Point Determination.

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References

- 1. 1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid CAS#: 10314-98-4 [m.chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. 1-[(Benzyl)carbonyl]piperidine-4-carboxylic acid Five Chongqing Chemdad Co. , Ltd [chemdad.com]
- 4. chembk.com [chembk.com]
- 5. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. byjus.com [byjus.com]
- 8. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
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